

# Personal protective equipment for handling (S)-crizotinib

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## Compound of Interest

Compound Name: (S)-crizotinib

Cat. No.: B2734538

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## Essential Safety Protocols for Handling (S)-Crizotinib

**(S)-crizotinib** is a potent tyrosine kinase inhibitor requiring stringent safety measures to protect laboratory personnel from exposure. This guide provides essential information on personal protective equipment (PPE), engineering controls, handling procedures, and disposal to ensure the safe management of this compound in a research environment.

## Hazard Summary

**(S)-crizotinib** is classified as a hazardous substance. Potential routes of exposure include inhalation, ingestion, and skin or eye contact. It is suspected of causing genetic defects and may cause an allergic skin reaction and serious eye irritation.<sup>[1]</sup> It is also very toxic to aquatic life.<sup>[1][2]</sup> Adherence to the safety protocols outlined below is critical to minimize risk.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final line of defense against exposure and should be used in conjunction with the engineering controls and handling procedures described later in this document. All PPE should be inspected prior to use.<sup>[3][4]</sup>

Protection Area	Required Equipment	Standards & Specifications
Eyes/Face	Safety glasses with side shields or tightly fitting safety goggles. A face shield is recommended if splashing is possible.[5][6]	Must conform to EU EN166 or US ANSI Z87.1 standards.[2][6]
Hands	Chemical-resistant, impervious gloves.[2][5]	Must satisfy EU Directive 89/686/EEC and the EN 374 standard.[3]
Body	Impervious protective clothing or lab coat.[2][5][6]	Protective clothing should meet standards such as EN13982 or ANSI 103.[6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if dust or aerosols may be generated, or if irritation is experienced.[2][3]	If airborne exposure is high, a full-face respirator may be necessary.

## Engineering Controls

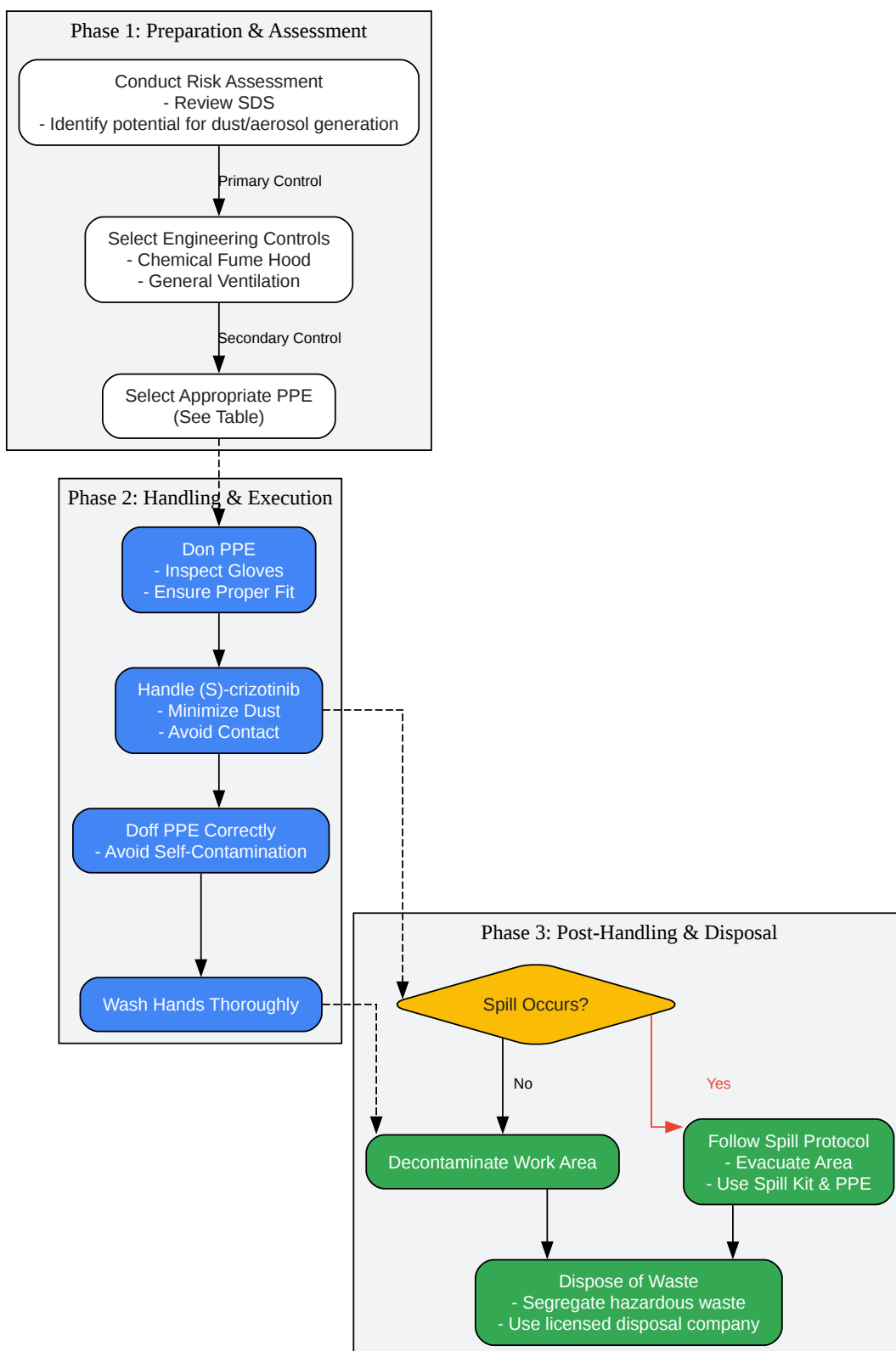
Engineering controls are the primary method for minimizing exposure to **(S)-crizotinib**.

- Ventilation: Work with **(S)-crizotinib** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3] General room ventilation is considered adequate only if the process does not generate dust, mist, or fumes.[5]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

## Safe Handling and Operational Plan

Strict adherence to handling protocols is mandatory to prevent accidental exposure and environmental release.

- General Handling:
  - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[2\]](#)
  - Minimize the generation of dust and aerosols.[\[3\]](#)[\[6\]](#)
  - Avoid inhalation and contact with eyes, skin, and clothing.[\[2\]](#)[\[3\]](#)[\[5\]](#)
  - Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)[\[5\]](#)
  - Contaminated work clothing should not be allowed out of the workplace.[\[2\]](#)[\[7\]](#)
- Storage:
  - Store in a tightly sealed container in a designated, locked-up area.[\[2\]](#)
  - To maintain product quality, some suppliers recommend freezer storage.[\[2\]](#) Always follow the storage conditions specified by the manufacturer.



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